

Personal protective equipment for handling Hsp90-Cdc37-IN-1

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Compound of Interest

Compound Name: Hsp90-Cdc37-IN-1

Cat. No.: B12426692

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Essential Safety and Handling Guide for Hsp90-Cdc37-IN-1

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Hsp90-Cdc37-IN-1**, a potent Hsp90-Cdc37 interaction disruptor. Adherence to these procedures is essential to ensure personnel safety and maintain a secure laboratory environment. Given that a specific Safety Data Sheet (SDS) is not readily available for this research compound, a conservative approach, treating it as a hazardous substance, is imperative.

I. Compound Information and Storage

Hsp90-Cdc37-IN-1 is a research-grade chemical that functions by disrupting the interaction between Heat Shock Protein 90 (Hsp90) and its co-chaperone, Cell Division Cycle 37 (Cdc37). This interaction is critical for the stability and activity of numerous protein kinases, many of which are implicated in cancer. Therefore, this compound and similar kinase inhibitors should be handled with care.

Property	Information
Synonyms	Hsp90-Cdc37 interaction inhibitor 1
Primary Function	Disrupts Hsp90-Cdc37 protein-protein interaction.
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month.
Shipping Conditions	Room temperature in the continental US; may vary elsewhere.

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary control measure to protect against exposure to hazardous chemicals. The following table outlines the recommended PPE for handling **Hsp90-Cdc37-IN-1**, based on general guidelines for hazardous drugs.

Task	Gloves	Gown	Eye/Face Protection	Respiratory Protection
Handling Unopened Vials	Single pair of chemotherapy-rated gloves.	Not required	Not required	Not required
Weighing/Aliquoting (Powder)	Double pair of chemotherapy-rated gloves.	Disposable, polyethylene-coated gown.	Safety goggles and face shield.	NIOSH-certified N95 or N100 respirator.
Reconstituting/Diluting	Double pair of chemotherapy-rated gloves.	Disposable, polyethylene-coated gown.	Safety goggles and face shield.	Recommended if not performed in a BSC.
Administering to Cultures	Single pair of chemotherapy-			

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